

Essential Safety and Logistics for Handling D-Glucopyranose, Pentaacetate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	D-Glucopyranose, pentaacetate	
Cat. No.:	B151573	Get Quote

For researchers, scientists, and drug development professionals, ensuring laboratory safety and efficient chemical handling is paramount. This document provides comprehensive, step-by-step guidance for the safe handling, use, and disposal of **D-Glucopyranose**, **pentaacetate**, a compound often used in synthetic carbohydrate chemistry. Adherence to these protocols is crucial for minimizing risks and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **D-Glucopyranose**, **pentaacetate**, the following personal protective equipment is mandatory to prevent exposure and ensure personal safety.



PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or chemical safety glasses with side-shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin Protection	- Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.[3][4]- Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[3][4]
Respiratory Protection	Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.[3][4] If dust formation is likely or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 136 approved respirator with a particle filter.[1]

Operational Plan: Step-by-Step Handling Protocol

Follow these procedural steps for the safe handling of **D-Glucopyranose**, **pentaacetate** from receipt to use in experiments.

- 1. Receiving and Inspection:
- Upon receipt, visually inspect the container for any damage or leaks.
- Ensure the container is properly labeled with the chemical name and any hazard warnings.
- Verify that the Safety Data Sheet (SDS) is accessible.
- 2. Storage:
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[1]



- The storage class for this combustible solid is typically 11.
- 3. Preparation for Experimental Use:
- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.
 [4]
- Avoid the generation and accumulation of dust.[4]
- Ensure all necessary PPE is worn before handling the chemical.
- Have an emergency eyewash station and safety shower readily accessible.
- 4. Weighing and Dispensing:
- Handle D-Glucopyranose, pentaacetate, which is a powder or solid, with care to prevent creating dust.[5]
- Use a spatula or other appropriate tool for transferring the solid.
- Close the container tightly after each use.
- 5. During the Experiment:
- An example of a typical laboratory synthesis involving D-Glucopyranose, pentaacetate is
 its formation from D-glucose and acetic anhydride.[6] In such a procedure, the reaction is
 heated, and subsequent steps involve cooling and precipitation in ice water.[6]
- Avoid direct contact with the skin, eyes, and clothing.[4]
- In case of accidental contact, follow the first-aid measures outlined in the SDS. For skin contact, wash immediately with plenty of soap and water.[3] For eye contact, rinse immediately with plenty of water for at least 15 minutes.[3]
- Be aware that this substance may cause an allergic skin reaction.[1][3]

Disposal Plan



Proper disposal of **D-Glucopyranose**, **pentaacetate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- 1. Waste Identification and Segregation:
- Unused or waste **D-Glucopyranose**, pentaacetate should be treated as chemical waste.
- Segregate this waste from other laboratory waste streams.
- 2. Containerization:
- Place the waste material into a clearly labeled, sealed, and chemically compatible container.
- The label should include the full chemical name and any relevant hazard information.
- 3. Storage of Waste:
- Store the sealed waste container in a designated, well-ventilated area away from incompatible materials.
- 4. Professional Disposal:
- Dispose of the chemical waste through a licensed professional waste disposal service.[7]
- Do not dispose of **D-Glucopyranose**, **pentaacetate** down the drain or in regular trash.[7]
- All waste disposal must be handled in accordance with local, state, and federal regulations.
 [1][8]
- Contaminated containers should also be disposed of as hazardous waste.[3]

Quantitative Data

The following table summarizes key physical and chemical properties of **D-Glucopyranose**, **pentaacetate**.





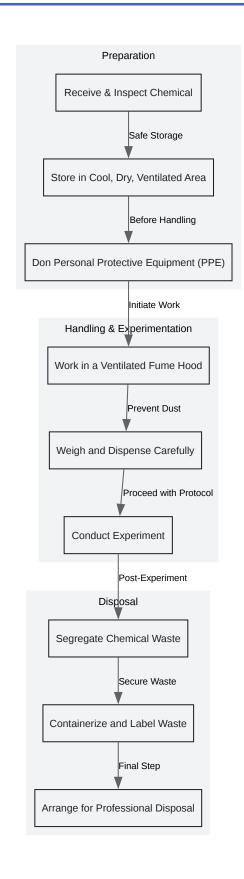
Property	Value
Molecular Formula	C16H22O11
Molecular Weight	390.34 g/mol [5][9]
Appearance	White or colorless to beige powder/solid[3][5]
Melting Point	α-anomer: 109-111 °C; β-anomer: 130-132 °C
Solubility	Soluble in chloroform.[5] Slightly soluble in water (1.5 mg/mL at 18 °C).[5]
logP (Octanol/Water)	0.63[5]

Note: Occupational exposure limits for **D-Glucopyranose**, **pentaacetate** have not been established by most regulatory bodies.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **D-Glucopyranose**, **pentaacetate** in a laboratory setting.





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Caption: Workflow for Safe Handling of **D-Glucopyranose**, **pentaacetate**.



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